

Biochemical Roles & Quantitative Data of Phosphonoacetic Acid

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Compound Focus: Phosphonoacetic Acid

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The table below summarizes the key biochemical contexts in which **phosphonoacetic acid** (PAA) and its derivatives function, along with relevant quantitative data.

Context / Compound	Core Biochemical Effect / Role	Key Quantitative Data / Parameters
PnA as a Natural Product Intermediate [1]	Biosynthetic precursor to novel natural products (e.g., O-PnAS). Converted from phosphonoacetaldehyde (PnAA) by a specific aldehyde dehydrogenase (fpnG).	- NMR Chemical Shift: PnA produced in engineered <i>Streptomyces lividans</i> was detected via ³¹ P NMR at 19.3 ppm [1].
Phosphonoacetaldehyde Dehydrogenase (fpnG) [1]	Catalyzes the oxidation of PnAA to PnA in biosynthesis. A NADP ⁺ -dependent enzyme distinct from degradative homologs.	- Sequence Identity: Shows 31% identity to PhnY, a PnAA dehydrogenase involved in phosphonate degradation in <i>Sinorhizobium meliloti</i> 1021 [1].

| **Phosphonoacetate (PACE) Oligonucleotides** [2] | Replaces a phosphodiester oxygen with a carboxylic acid, creating an internucleotide linkage with variable charge. Mimics phosphate structure but with different pKa. | - **pKa of Diester Linkage:** ≈ 5.0 (vs. ≈ 2.0 for phosphate diesters) [2].

- **Melting Temp. Change (ΔT_m /linkage):** **-1.3°C** for PACE-DNA/RNA duplexes; **-0.3°C** for PACE-DNA/DNA duplexes [2]. | | **Phosphonoacetate Hydrolase (PAH)** [3] | Hydrolyzes PAA to acetate and orthophosphate (Pi). A zinc-dependent enzyme from the alkaline phosphatase superfamily. | - **Reaction:** $\text{PAA} + \text{H}_2\text{O} \rightarrow \text{Acetate} + \text{Pi}$ [3].
- **Metal Cofactor:** High specificity for Zn^{2+} (PAH from *P. fluorescens* can also be activated with Mn^{2+} or Fe^{2+}) [3]. |

Experimental & Research Protocols

Here are detailed methodologies for key experiments involving **phosphonoacetic acid**, as cited in the literature.

Pathway Refactoring and Heterologous Expression [1]

This protocol describes the activation of a silent gene cluster to discover a new phosphonic acid, O-PnAS.

- **1. Gene Cluster Identification:** Analyze the genome neighborhood of the signature PEP mutase (*pepM*) gene. Use BLAST analysis of flanking genes against homologs to hypothesize cluster boundaries (e.g., a 13-gene cluster in *Streptomyces* sp. NRRL F-525).
- **2. Refactoring:** Synthetically reconstruct the entire gene cluster (genes *fpaA-M*). Place each gene under the control of well-characterized, strong promoters to decouple expression from native regulation.
- **3. Host Integration and Production:** Integrate the refactored gene cluster into a suitable production host (e.g., *Streptomyces lividans*) to generate an engineered strain (e.g., HZ6787).
- **4. Metabolite Analysis:**
 - Culture the engineered host in appropriate production media.
 - Concentrate the culture extract.
 - Analyze for novel phosphonic acids using **^{31}P NMR spectroscopy**.
 - Purify the compound (e.g., via HPLC) and elucidate the structure using NMR and mass spectrometry.

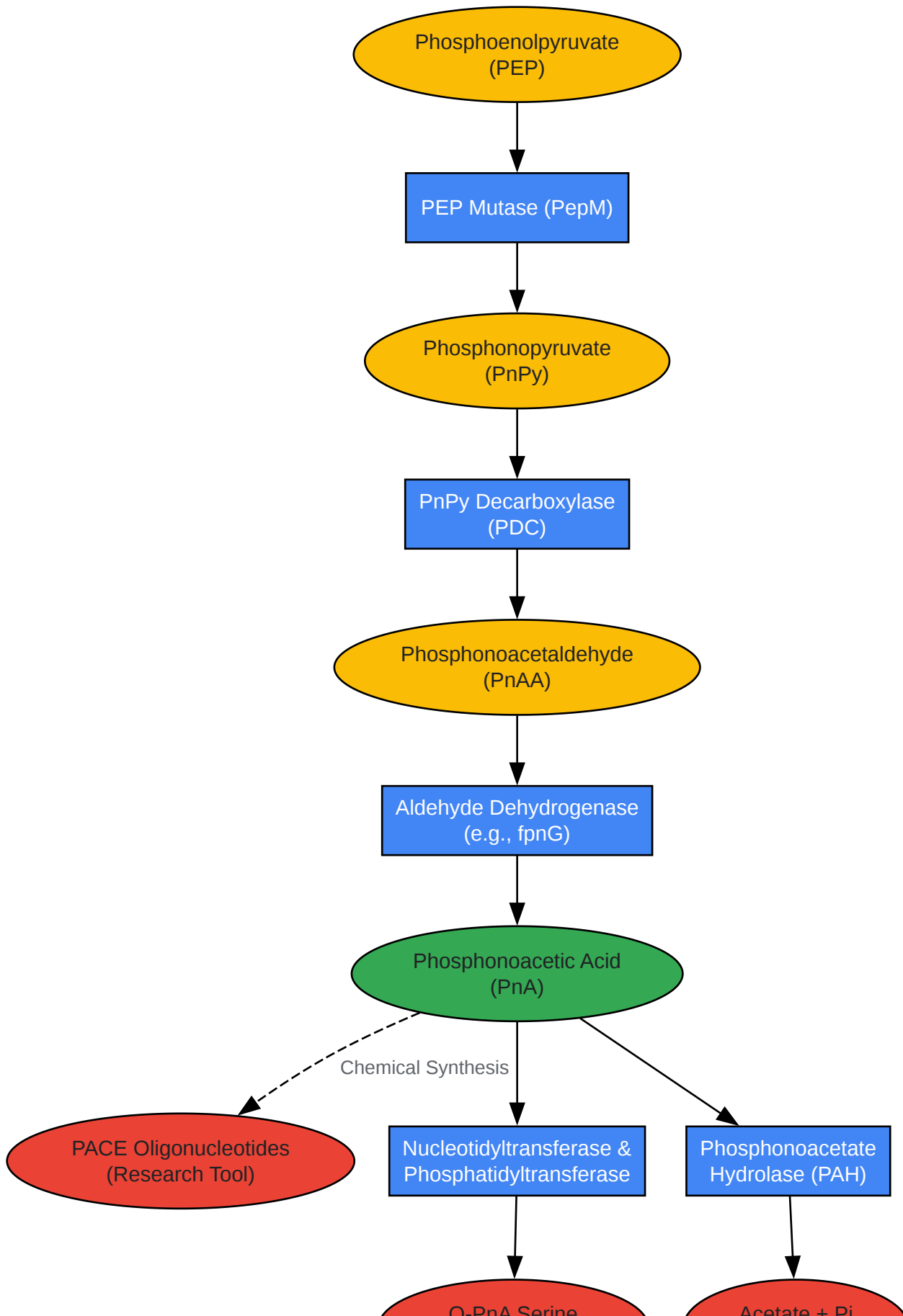
Fungal Biodegradation and Metabolomic Profiling [4]

This approach uses targeted metabolomics to study the fungal metabolic response to **phosphonoacetic acid** as a phosphorus source.

- **1. Culture Conditions:** Maintain fungal strains (e.g., *Penicillium commune*) on a defined medium like Czapek Dox Medium (CDM).
- **2. Phosphorus Source Variation:** Prepare two sets of cultures:
 - **Control:** CDM with inorganic phosphate (CDM-Pi).
 - **Treatment:** CDM with **phosphonoacetic acid** as the sole phosphorus source (CDM-PA).
- **3. Biomass Harvesting:** Inoculate flasks and incubate. After a designated growth period, harvest the mycelium by vacuum filtration, wash, and store at -80°C.
- **4. Metabolite Extraction:** Weigh aliquots of biomass (e.g., 100 mg wet weight) and extract intracellular metabolites using a suitable solvent system.
- **5. LC-MS Analysis and Data Processing:** Analyze the cell-free extracts using Liquid Chromatography-Mass Spectrometry (LC-MS). Process the raw data with chemometric tools to identify and compare metabolite levels between the Pi and PA growth conditions.

Biosynthesis and Functional Pathways

The following diagram illustrates the biosynthetic pathway of **phosphonoacetic acid** (PnA) and its roles in forming natural products and functional oligonucleotides.



O-PnA Serine
(Natural Product)

Phosphate
(Degradation)

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This diagram shows **phosphonoacetic acid**'s central role. It is biosynthesized from primary metabolites and serves as a precursor for natural products like O-PnA serine [1]. PnA is also a key compound in biotechnology for creating PACE oligonucleotides [2] and is degraded by specific hydrolases in the environment [3].

Therapeutic Potential & Research Applications

Phosphonoacetic acid itself is a key intermediate, and its structural family, phosphonates, has significant therapeutic importance.

- **Phosphonates in Drug Discovery:** The stable C-P bond in phosphonates allows them to mimic phosphate esters or carboxylates in metabolic pathways, making them potent enzyme inhibitors [5]. Clinically successful examples include the antibiotic **fosfomycin** and the antiviral **foscarnet** [5].
- **Promising Clinical Candidates: Fosmidomycin** (a Dxr enzyme inhibitor) has undergone clinical trials for malaria, both alone and in combination therapies [5]. The natural product **SF-2312** is a cyclic phosphonate that inhibits enolase; its derivatives are being actively developed as potential chemotherapeutics for cancers with ENO1 deletions [5].
- **Application in Oligonucleotide Technology: Phosphonoacetate (PACE)** modification of oligonucleotides offers enhanced nuclease resistance and improved cellular uptake without the need for transfection reagents, showing great promise for siRNA research and other biological applications [2].

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References

1. Discovery of a Phosphonoacetic Acid Derived Natural ... [pmc.ncbi.nlm.nih.gov]
2. Phosphonoacetate (PACE) Oligonucleotides Introduction [glenresearch.com]

3. Phosphonoacetic Acid - an overview [sciencedirect.com]
4. Metabolic fingerprinting to elucidate the biodegradation of ... [pmc.ncbi.nlm.nih.gov]
5. Recent advances in natural and synthetic phosphonate ... - PMC [pmc.ncbi.nlm.nih.gov]

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